An In-depth Technical Guide to 2,6-Dimethyl-4-propylheptane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,6-Dimethyl-4-propylheptane*
CAS No.:	*62185-33-5*
Cat. No.:	*B14557272*

Get Quote

CAS Number: 62185-33-5

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,6-dimethyl-4-propylheptane**, a notable example of a highly branched alkane. While specific experimental data for this compound is limited in publicly accessible literature, this document consolidates fundamental principles and data from analogous structures to offer valuable insights for researchers, scientists, and professionals in drug development. The guide covers its physicochemical properties, proposes a viable synthetic pathway, outlines expected spectroscopic characteristics, discusses potential applications within the pharmaceutical industry, and provides a general toxicological assessment. This document serves as a foundational resource for understanding the synthesis, characterization, and potential utility of complex branched alkanes.

Introduction

Highly branched alkanes, a subclass of paraffinic hydrocarbons, are characterized by their intricate carbon skeletons, which impart unique physicochemical properties such as low freezing points, high thermal and oxidative stability, and distinct viscosity.[1] **2,6-Dimethyl-4-propylheptane**, with the chemical formula $C_{12}H_{26}$, represents a specific isomer within this class.[1] While not as extensively studied as its linear or less-branched counterparts, its structure is of interest in various fields, including as a potential inert solvent or a component in specialized lubricants. In the pharmaceutical industry, branched alkanes are valued as non-polar solvents for extraction, crystallization, and as reaction media, prized for their chemical inertness and high purity.[2][3][4] This guide aims to provide a detailed technical overview of **2,6-dimethyl-4-propylheptane**, serving as a model for understanding other highly branched alkanes.

Physicochemical Properties

A summary of the known and estimated physicochemical properties of **2,6-dimethyl-4-propylheptane** is presented in Table 1. These properties are crucial for predicting its behavior in various applications, from reaction kinetics to formulation development.

Property	Value	Source
CAS Number	62185-33-5	PubChem[5]
Molecular Formula	$C_{12}H_{26}$	NIST[6]
Molecular Weight	170.33 g/mol	PubChem[5]
Boiling Point	184.6 °C (estimated)	ChemicalBook[1]
Melting Point	-50.8 °C (estimated)	ChemicalBook[1]
Density	0.7430 g/cm³ (estimated)	ChemicalBook[1]
Refractive Index	1.4170 (estimated)	ChemicalBook[1]
IUPAC Name	2,6-dimethyl-4-propylheptane	PubChem[5]

Synthesis of 2,6-Dimethyl-4-propylheptane

While a specific, documented synthesis for **2,6-dimethyl-4-propylheptane** is not readily available, a plausible and efficient route can be designed using established organometallic

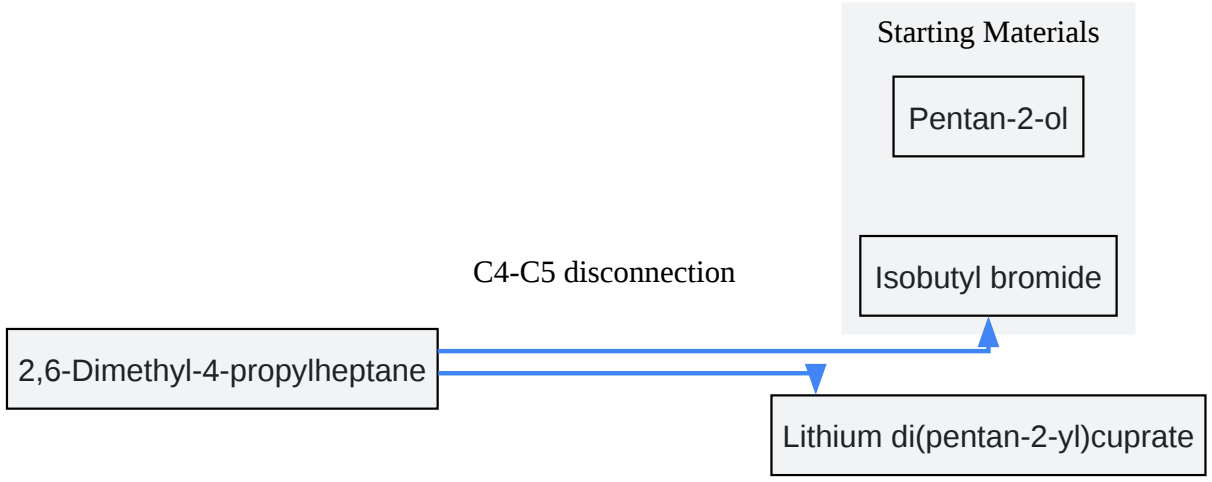
© 2026 BenchChem. All rights reserved.

reactions. The Corey-House synthesis is a particularly suitable method for the formation of unsymmetrical alkanes with good yields.[7][8][9][10][11]

Proposed Synthetic Pathway: Corey-House Synthesis

The Corey-House synthesis involves the reaction of a lithium dialkylcuprate (Gilman reagent) with an alkyl halide.[7][10] For the synthesis of **2,6-dimethyl-4-propylheptane**, the molecule can be retrosynthetically cleaved at the C4-C5 bond.

Retrosynthetic Analysis:



Click to download full resolution via product page

A retrosynthetic approach to **2,6-dimethyl-4-propylheptane**.

Step-by-Step Protocol:

- Preparation of the Gilman Reagent (Lithium di(pentan-2-yl)cuprate):
  - Pentan-2-ol is first converted to 2-bromopentane via reaction with a suitable brominating agent like PBr_3.
  - The resulting 2-bromopentane is then treated with lithium metal in dry ether to form pentan-2-yllithium.[10]

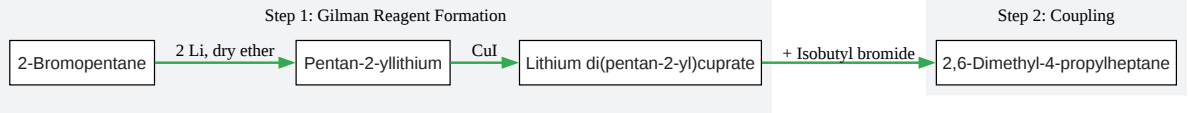
© 2026 BenchChem. All rights reserved.

- Two equivalents of this alkyllithium compound are then reacted with one equivalent of copper(I) iodide (CuI) to generate the lithium di(pentan-2-yl)cuprate (Gilman reagent).[10][11]

- Coupling Reaction:

  - The prepared Gilman reagent is then reacted with isobutyl bromide (1-bromo-2-methylpropane). The nucleophilic alkyl group from the cuprate will displace the bromide from the isobutyl bromide in an SN2-like fashion to form the target molecule, **2,6-dimethyl-4-propylheptane**.[7][8]

Reaction Scheme:



Click to download full resolution via product page

Proposed synthesis of **2,6-dimethyl-4-propylheptane** via Corey-House.

Spectroscopic Characterization

The structural elucidation of **2,6-dimethyl-4-propylheptane** would rely on a combination of spectroscopic techniques. The expected spectral data are outlined below.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **2,6-dimethyl-4-propylheptane** is expected to be complex due to the presence of multiple, similar alkyl environments. Protons on aliphatic groups typically appear in the highly shielded region of the spectrum, between 0.7 and 1.5 ppm.[12][13] The symmetry of the molecule will lead to some overlapping signals.

- Expected Chemical Shifts (δ):

© 2026 BenchChem. All rights reserved.

- ~0.8-1.0 ppm: Multiple overlapping signals corresponding to the methyl (CH_3) and methylene (CH_2) protons of the propyl and isobutyl groups.
- ~1.1-1.4 ppm: Signals for the methine (CH) protons at the C2 and C6 positions.
- ~1.4-1.6 ppm: A complex multiplet for the methine (CH) proton at the C4 position, which is the most substituted carbon.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide a clearer picture of the carbon skeleton. Due to the molecule's symmetry, fewer than 12 signals are expected.

- Expected Chemical Shifts (δ):
  - ~10-25 ppm: Signals for the primary (methyl, $-CH_3$) carbons.
  - ~25-45 ppm: Signals for the secondary (methylene, $-CH_2-$) and tertiary (methine, C-H) carbons. Quaternary carbons, if present, would also appear in this region but are absent in this molecule.[14][15]

Mass Spectrometry

The mass spectrum of **2,6-dimethyl-4-propylheptane** would likely show a weak or absent molecular ion peak (m/z = 170) due to the high degree of branching, which promotes facile fragmentation.[16][17]

- Expected Fragmentation Pattern:
  - Fragmentation will be favored at the branching points to form more stable secondary and tertiary carbocations.[16][17]
  - Common fragments would correspond to the loss of alkyl radicals. For example, the loss of a propyl radical (M-43) or an isobutyl radical (M-57) would lead to significant peaks.
  - A series of peaks separated by 14 mass units (corresponding to CH_2 groups) is also expected.[6][18]

© 2026 BenchChem. All rights reserved.

Applications in Research and Drug Development

While specific applications for **2,6-dimethyl-4-propylheptane** are not documented, its properties as a highly branched alkane suggest several potential uses in the pharmaceutical sector.

- Inert Solvent: Highly branched alkanes are chemically inert and can serve as non-polar solvents in the synthesis, extraction, and purification of active pharmaceutical ingredients (APIs).[2][3] Their low reactivity prevents unwanted side reactions.
- Excipient in Formulations: Due to their low toxicity and defined physical properties, branched alkanes can be explored as excipients in topical or oral formulations to modify viscosity or act as a carrier for lipophilic drugs.
- Component of Lubricants and Greases: In a laboratory or manufacturing setting, the high stability of such alkanes makes them suitable for use in specialized lubricants for scientific instrumentation.

Toxicology and Safety

Specific toxicological data for **2,6-dimethyl-4-propylheptane** is not available. However, data on similar branched and linear alkanes (C8-C18) indicate a low order of toxicity.[19]

- Acute Toxicity: Expected to have low acute oral, dermal, and inhalation toxicity.[19]
- Skin and Eye Irritation: May cause slight skin and eye irritation.[19]
- Sensitization: Not expected to be a skin sensitizer.[19]
- Genotoxicity: Not considered to be genotoxic.[19]
- General Precautions: As with all organic solvents, it should be handled in a well-ventilated area, away from ignition sources. Personal protective equipment (gloves, safety glasses) should be worn.

Conclusion

© 2026 BenchChem. All rights reserved.

2,6-Dimethyl-4-propylheptane serves as an excellent case study for a highly branched alkane, a class of compounds with significant, though often understated, relevance in industrial and pharmaceutical chemistry. While specific experimental data for this molecule remains elusive, this guide has provided a robust framework for its synthesis, characterization, and potential application based on established chemical principles and data from analogous compounds. The proposed synthetic route via Corey-House synthesis offers a reliable method for its preparation, and the predicted spectroscopic data provide a basis for its identification and characterization. For researchers and professionals in drug development, understanding the properties and potential of such molecules can inform the selection of appropriate solvents, excipients, and reaction media, ultimately contributing to the advancement of pharmaceutical science.

References

- Wikipedia. Wurtz reaction. Available from: [Link].
- Scribd. Wurtz Reaction for Alkane Synthesis | PDF | Radical (Chemistry). Available from: [Link].
- Vedantu. Corey House Reaction: Mechanism, Steps & Applications. Available from: [Link].
- Lehmler, H. J., Bergosh, R. G., Meier, M. S., & Carlson, R. M. K. A Novel Synthesis of Branched High-molecular-weight (C40 +) Long-chain Alkanes. Bioscience, Biotechnology, and Biochemistry. Available from: [Link].
- ADICHEMISTRY. WURTZ REACTION | NAMED ORGANIC REACTION | EXPLANATION. Available from: [Link].
- Unacademy. A Short Note On Wurtz Reaction. Available from: [Link].
- Collegedunia. Corey House Reaction: Mechanism, Examples and Importance. Available from: [Link].
- Vedantu. Wurtz Reaction Mechanism, Examples & Uses – Organic Chemistry. Available from: [Link].

© 2026 BenchChem. All rights reserved.

- Unacademy. A Short On Preparation Of Alkanes By Grignard Reagents. Available from: [Link].
- Unknown. CHAPTER 2 Fragmentation and Interpretation of Spectra 2.1 Introduction.
- Unacademy. A Short On Preparation Of Alkanes By Corey- House Synthesis. Available from: [Link].
- BYJU'S. Corey House Reaction. (2020-06-20). Available from: [Link].
- chemeurope.com. Corey-House synthesis. Available from: [Link].
- Chad's Prep®. Mass Spectrometry Fragmentation Patterns. Available from: [Link].
- Request PDF. Synthesis of highly-branched alkanes for renewable gasoline. Available from: [Link].
- JoVE. Video: Mass Spectrometry: Long-Chain Alkane Fragmentation. (2024-12-05). Available from: [Link].
- PEARL. Synthesis of H-branch alkanes. (2014-07-01). Available from: [Link].
- PubMed Central. In Situ Characterization of Mixtures of Linear and Branched Hydrocarbons Confined within Porous Media Using 2D DQF-COSY NMR Spectroscopy. (2022-02-12). Available from: [Link].
- Oxford Academic. Novel Synthesis of Branched High-molecular-weight (C40+) Long-chain Alkanes. Bioscience, Biotechnology, and Biochemistry. Available from: [Link].
- Wikipedia. Alkane. Available from: [Link].
- YouTube. 14.6a Fragmentation Patterns of Alkanes, Alkenes, and Aromatic Compounds. (2018-09-20). Available from: [Link].
- Chemistry LibreTexts. Grignard Reagents. (2023-01-22). Available from: [Link].
- JoVE. Video: Mass Spectrometry: Branched Alkane Fragmentation. (2024-12-05). Available from: [Link].

© 2026 BenchChem. All rights reserved.

- Master Organic Chemistry. Grignard Reagents For Addition To Aldehydes and Ketones. (2011-10-14). Available from: [Link].
- Whitman People. GCMS Section 6.9.2. Available from: [Link].
- Unknown. Alkane's Role in Industrial Solvents: Effectiveness. (2025-12-31). Available from: [Link].
- OpenOChem Learn. Alkanes. Available from: [Link].
- YouTube. Preparation of alkanes from grignard reagent. (2021-08-14). Available from: [Link].
- Chemistry LibreTexts. Structure Determination of Alkanes Using 13C-NMR and H-NMR. (2023-09-26). Available from: [Link].
- Wikipedia. Grignard reagent. Available from: [Link].
- Unknown. Alkanes, C8–18-branched and linear - Assessment statement (CA09590). (2023-03-22). Available from: [Link].
- ResearchGate. 45. THEORETICAL AND SPECTROSCOPIC STUDIES OF BRANCHED ALKANES FLEXIBILITY. CONTRIBUTION TO THE STRUCTURAL STUDY OF HYDROCARBON POLYMER. Available from: [Link].
- YouTube. Carbon-13 NMR Spectroscopy. (2019-01-22). Available from: [Link].
- Master Organic Chemistry. 13-C NMR - How Many Signals. (2022-02-08). Available from: [Link].
- Oregon State University. 1H NMR Chemical Shift. Available from: [Link].
- Unknown. Short Summary of 1H-NMR Interpretation. Available from: [Link].
- Unknown. 13C-NMR. Available from: [Link].
- Oregon State University. 13C NMR Chemical Shifts. Available from: [Link].
- riomaisseguro.rio.rj.gov.br. Branched Chain Alkanes. Available from: [Link].

© 2026 BenchChem. All rights reserved.

- Scribd. Alkanes Pharmaceutical Organic Chemistry | PDF. Available from: [Link].
- Coastviewsolvents.com. Understanding the Role of Solvents in Pharmaceutical Manufacturing. (2023-09-02). Available from: [Link].
- NCBI Bookshelf. Toxicological Profile for n-Hexane. Available from: [Link].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Alkane's Role in Industrial Solvents: Effectiveness [eureka.patsnap.com]
- 3. haltermann-carless.com [haltermann-carless.com]
- 4. coastviewsolvents.com [coastviewsolvents.com]
- 5. scribd.com [scribd.com]
- 6. Video: Mass Spectrometry: Long-Chain Alkane Fragmentation [jove.com]
- 7. Corey House Reaction: Mechanism, Steps & Applications [vedantu.com]
- 8. collegedunia.com [collegedunia.com]
- 9. A Short On Preparation Of Alkanes By Corey- House Synthesis [unacademy.com]
- 10. byjus.com [byjus.com]
- 11. Corey-House_synthesis [chemeurope.com]
- 12. Alkanes | OpenOChem Learn [learn.openochem.org]
- 13. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 14. Alkane - Wikipedia [en.wikipedia.org]
- 15. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 16. Video: Mass Spectrometry: Branched Alkane Fragmentation [jove.com]
- 17. GCMS Section 6.9.2 [people.whitman.edu]

© 2026 BenchChem. All rights reserved.

- 18. whitman.edu [whitman.edu]
- 19. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,6-Dimethyl-4-propylheptane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14557272/docs#an-in-depth-technical-guide-to-2-6-dimethyl-4-propylheptane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check